

An In-depth Technical Guide to the Physical Properties of Trichloroacetonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trichloroacetonitrile

Cat. No.: B146778

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trichloroacetonitrile ($\text{C}_2\text{Cl}_3\text{N}$), a halogenated nitrile, is a versatile and reactive compound utilized in a variety of chemical syntheses. Its bifunctional nature, with reactive sites at both the trichloromethyl group and the nitrile moiety, makes it a valuable reagent in organic chemistry. A thorough understanding of its physical properties is paramount for its safe handling, application in experimental design, and for the optimization of reaction conditions. This technical guide provides a comprehensive overview of the core physical characteristics of **trichloroacetonitrile**, detailed experimental methodologies for their determination, and visualizations of key chemical pathways involving this compound.

Core Physical Properties of Trichloroacetonitrile

A summary of the key physical properties of **trichloroacetonitrile** is presented in the table below. These values have been compiled from various reputable sources and provide a solid foundation for its use in a laboratory or industrial setting.

Physical Property	Value	Units
Molecular Weight	144.38[1]	g/mol
Density	1.44 (at 25 °C)[2]	g/mL
Boiling Point	83-84[2]	°C
Melting Point	-42[2]	°C
Solubility in Water	<0.1 (at 21.5 °C)	g/100 mL
Vapor Pressure	58 (at 20 °C)	mm Hg
Refractive Index	1.441 (at 20 °C, D-line)	
Flash Point	None reported	°C
Appearance	Clear, colorless to pale yellow liquid[1]	
Odor	Pungent, resembling chloral and hydrogen cyanide	

Experimental Protocols for Determination of Physical Properties

Accurate determination of the physical properties of a compound like **trichloroacetonitrile** is crucial for its application in research and development. The following are detailed, generalized methodologies for the key experiments cited.

Determination of Boiling Point

The boiling point of **trichloroacetonitrile** can be determined using a standard distillation apparatus.

- Apparatus: A round-bottom flask, a distillation head with a thermometer adapter, a condenser, a receiving flask, a heating mantle, and boiling chips.
- Procedure:

- Place a small volume of **trichloroacetonitrile** and a few boiling chips into the round-bottom flask.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- Begin heating the flask gently with the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor rises.
- The boiling point is the temperature at which the vapor temperature stabilizes while the liquid is actively boiling and condensing in the condenser.
- Record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Determination of Density

The density of liquid **trichloroacetonitrile** can be accurately measured using a pycnometer.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), an analytical balance, and a constant-temperature water bath.
- Procedure:
 - Clean and dry the pycnometer thoroughly and record its empty mass.
 - Fill the pycnometer with distilled water and place it in a constant-temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
 - Ensure the capillary in the stopper is filled with water, with no air bubbles. Dry the outside of the pycnometer and record its mass.
 - Empty and dry the pycnometer completely.
 - Fill the pycnometer with **trichloroacetonitrile** and repeat the thermal equilibration and weighing process at the same temperature.

- The density of **trichloroacetonitrile** is calculated using the formula: $\text{Density} = (\text{mass of trichloroacetonitrile}) / (\text{mass of water}) * (\text{density of water at the experimental temperature})$

Determination of Melting Point

As **trichloroacetonitrile** is a liquid at room temperature, its melting point is determined by cooling the substance until it solidifies and then observing the temperature at which it melts upon gentle warming.

- Apparatus: A small test tube, a thermometer, a cooling bath (e.g., dry ice/acetone), and a stirring rod.
- Procedure:
 - Place a small sample of **trichloroacetonitrile** in the test tube.
 - Immerse the test tube in the cooling bath, stirring the sample gently with the thermometer until it completely solidifies.
 - Remove the test tube from the cooling bath and allow it to warm up slowly at room temperature.
 - The melting point is the temperature at which the first drop of liquid appears, and the melting range is the temperature range over which the entire solid sample turns into a liquid.

Determination of Refractive Index

The refractive index of **trichloroacetonitrile** can be measured using a refractometer, a common instrument in chemistry laboratories.

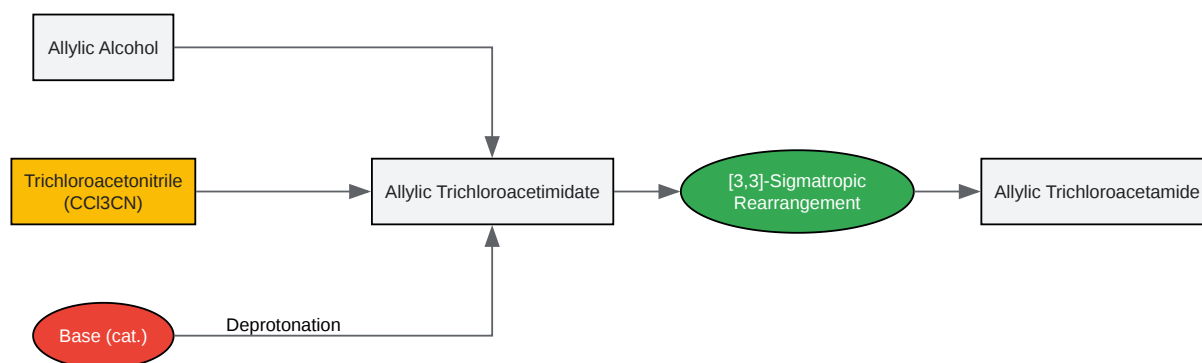
- Apparatus: An Abbe refractometer, a constant-temperature water bath, a light source (typically a sodium lamp for the D-line), and a dropper.
- Procedure:
 - Calibrate the refractometer using a standard liquid with a known refractive index.

- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of **trichloroacetonitrile** onto the prism.
- Close the prism and allow the sample to reach the desired temperature by circulating water from the constant-temperature bath.
- Adjust the refractometer to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Read the refractive index value from the instrument's scale.

Mandatory Visualizations

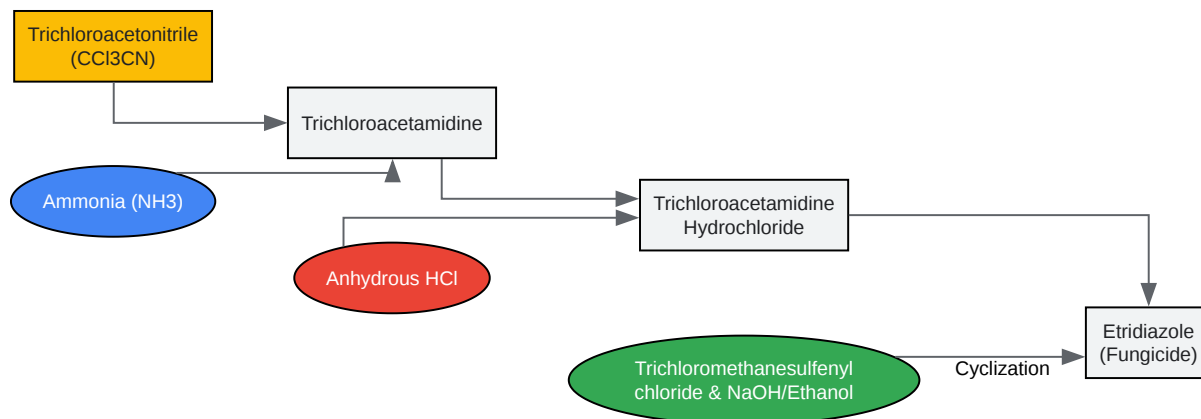
Signaling Pathways and Experimental Workflows

The following diagrams, created using the DOT language, illustrate key chemical transformations and a logical workflow relevant to the handling of **trichloroacetonitrile**.



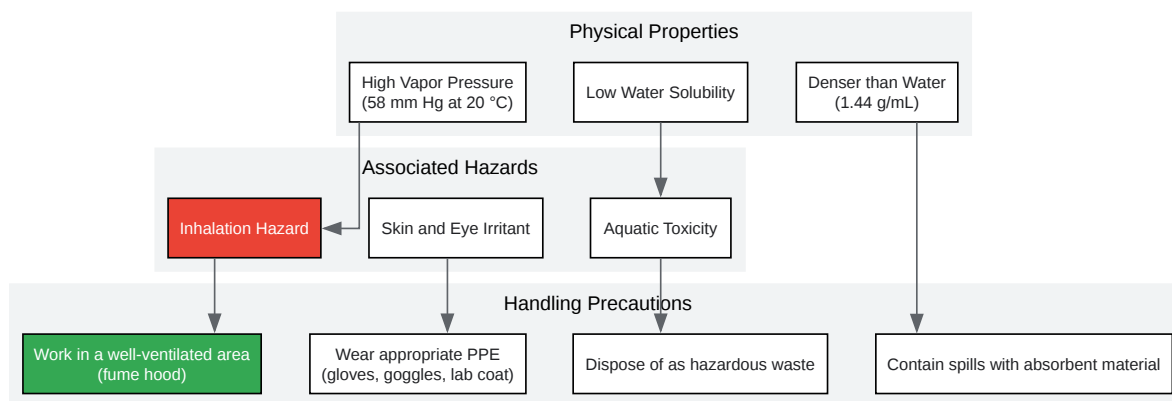
[Click to download full resolution via product page](#)

Figure 1: The Overman Rearrangement utilizing **Trichloroacetonitrile**.



[Click to download full resolution via product page](#)

Figure 2: Synthesis pathway of Etridiazole from **Trichloroacetonitrile**.



[Click to download full resolution via product page](#)

Figure 3: Logical workflow from physical properties to safety precautions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trichloroacetonitrile | C₂Cl₃N | CID 11011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Trichloroacetonitrile - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Trichloroacetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146778#what-are-the-physical-properties-of-trichloroacetonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com